

Stability and storage conditions for (2,2-Dimethylpropyl)cyclohexane

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Compound of Interest

Compound Name: (2,2-Dimethylpropyl)cyclohexane

Cat. No.: B14698781

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Technical Support Center: (2,2-Dimethylpropyl)cyclohexane

Disclaimer: The following information is based on the general properties of flammable liquids and cycloalkanes, as specific stability and storage data for **(2,2-Dimethylpropyl)cyclohexane** are limited. Researchers should always perform their own stability studies for critical applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(2,2-Dimethylpropyl)cyclohexane**?

A1: **(2,2-Dimethylpropyl)cyclohexane** should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[1][2][3][4] It is classified as a flammable liquid.[4]

Q2: What type of container should I use to store **(2,2-Dimethylpropyl)cyclohexane**?

A2: Store the compound in a tightly sealed container, preferably the original manufacturer's container or one made of a compatible material (e.g., glass or a suitable chemically resistant plastic or metal).[3][4] Ensure the container is properly labeled.

Q3: Is **(2,2-Dimethylpropyl)cyclohexane** sensitive to light or air?

A3: While specific data for this compound is unavailable, cycloalkanes can be sensitive to air and light over long periods, potentially leading to the formation of peroxides. For long-term storage, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon) and in a light-resistant container.[\[2\]](#)

Q4: What is the expected shelf-life of **(2,2-Dimethylpropyl)cyclohexane**?

A4: If stored properly, the shelf life is expected to be indefinite.[\[4\]](#) However, for high-purity applications, it is advisable to re-analyze the material after prolonged storage (e.g., >1 year) to confirm its purity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in analytical chromatogram (e.g., GC-MS)	Contamination or decomposition.	<ul style="list-style-type: none">- Verify the purity of the solvent and analytical instrumentation.- Analyze a freshly opened sample, if available.- Consider the possibility of thermal decomposition in the GC inlet; try a lower injection temperature.- Perform a detailed structural elucidation of the impurity peaks using mass spectrometry and/or NMR.
Inconsistent experimental results	Degradation of the compound.	<ul style="list-style-type: none">- Re-evaluate the storage conditions. Has the material been exposed to heat, light, or air?- Check for visible signs of degradation (e.g., discoloration, precipitate).- Re-analyze the purity of the starting material using the protocols below.
Pressure buildup in the storage container	Volatility of the compound, especially if stored at elevated temperatures.	<ul style="list-style-type: none">- Store at the recommended temperature.- Open the container carefully in a well-ventilated area or fume hood to release pressure.^[3]

Quantitative Data Summary

Due to the lack of specific experimental data for **(2,2-Dimethylpropyl)cyclohexane**, the following table provides general storage recommendations based on guidelines for flammable cycloalkanes.

Parameter	Recommended Condition	Reference
Storage Temperature	15–25 °C	[1][2]
Atmosphere	Inert gas (e.g., Nitrogen, Argon) for long-term storage	General good practice
Container	Tightly closed, light-resistant	[2][3][4]
Incompatible Materials	Strong oxidizing agents, nitrates, nitrogen dioxide	[5]

Experimental Protocols

Protocol 1: Purity and Stability Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for assessing the purity of **(2,2-Dimethylpropyl)cyclohexane** and identifying potential impurities or degradation products.

1. Sample Preparation:

- Prepare a 1 mg/mL stock solution of **(2,2-Dimethylpropyl)cyclohexane** in a volatile organic solvent such as hexane or dichloromethane.[6]
- Further dilute the stock solution to a final concentration of approximately 10 µg/mL for analysis.[7]

2. GC-MS Parameters:

- Column: A non-polar capillary column, such as one with a (5%-phenyl)-methylpolysiloxane stationary phase (e.g., DB-5 or HP-5MS), is recommended.[6][8]
- Injector Temperature: 250 °C (can be optimized to prevent thermal degradation).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[6]
- Oven Temperature Program:

- Initial temperature: 50 °C, hold for 2 minutes.
- Ramp: Increase to 250 °C at a rate of 10 °C/min.
- Final hold: Hold at 250 °C for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[8\]](#)
 - Acquisition Mode: Full scan (e.g., m/z 40-400) to identify unknown impurities. Selected Ion Monitoring (SIM) can be used for higher sensitivity if specific impurities are being monitored.[\[6\]](#)[\[8\]](#)

3. Data Analysis:

- Integrate the peak areas of all observed compounds.
- Calculate the percentage purity by dividing the peak area of **(2,2-Dimethylpropyl)cyclohexane** by the total peak area (excluding the solvent peak).
- Tentatively identify impurity peaks by comparing their mass spectra to a spectral library (e.g., NIST).

Protocol 2: Structural Confirmation and Degradation Monitoring by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol can be used to confirm the structure of **(2,2-Dimethylpropyl)cyclohexane** and detect any structural changes due to degradation.

1. Sample Preparation:

- Dissolve approximately 5-10 mg of the sample in a deuterated solvent (e.g., CDCl₃). Add a small amount of an internal standard (e.g., tetramethylsilane - TMS) if quantitative analysis is desired.

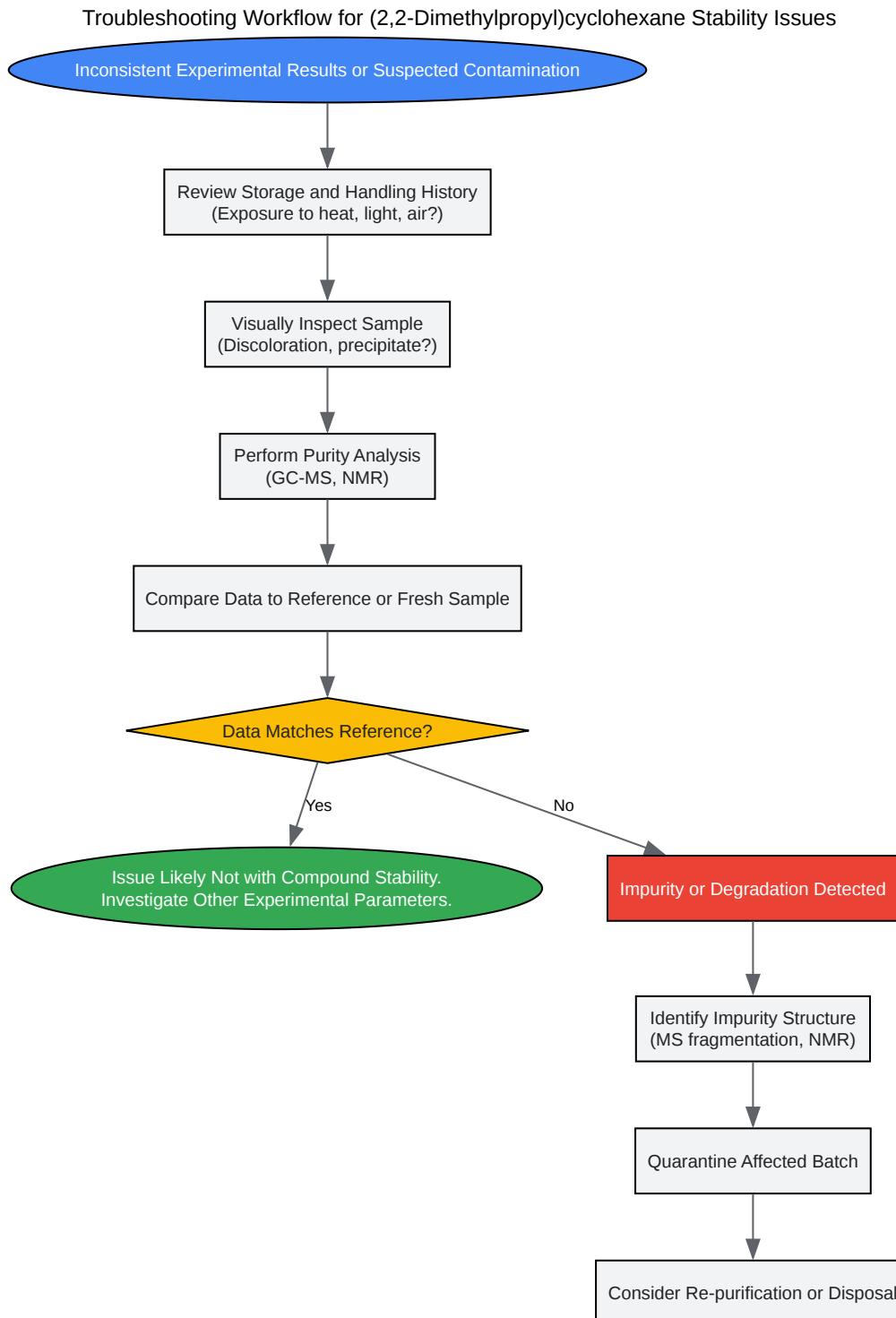
2. NMR Acquisition:

- ^1H NMR: Acquire a standard proton NMR spectrum. For **(2,2-Dimethylpropyl)cyclohexane**, one would expect signals in the aliphatic region. The large tert-butyl group will likely result in a singlet integrating to 9 protons, and the cyclohexane ring protons will appear as a series of multiplets.
- ^{13}C NMR: Acquire a proton-decoupled carbon-13 NMR spectrum. This will provide information on the number of unique carbon environments in the molecule.

3. Data Analysis:

- Compare the obtained spectra with a reference spectrum of a pure sample, if available.
- The appearance of new signals or changes in the relative integrals of existing signals may indicate the presence of impurities or degradation products.
- The bulky 2,2-dimethylpropyl (neopentyl) group is expected to strongly favor an equatorial position on the cyclohexane ring to minimize steric strain.[\[9\]](#)[\[10\]](#)

Diagrams

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